

# Safe Disposal of (-)-Chrysanthenone: A Procedural Guide

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## Compound of Interest

Compound Name: (-)-Chrysanthenone

Cat. No.: B12709620

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For researchers, scientists, and professionals in drug development, the proper handling and disposal of chemical reagents is a cornerstone of laboratory safety and environmental responsibility. This document provides a detailed protocol for the safe disposal of **(-)-Chrysanthenone**, a terpenoid used in various research applications. Adherence to these procedures is critical to mitigate potential health risks and ensure regulatory compliance.

## Health and Safety Overview

**(-)-Chrysanthenone** is classified as a hazardous substance. According to safety data sheets, it is a combustible liquid and is suspected of causing genetic defects and potentially cancer.[1] Furthermore, it is very toxic to aquatic life with long-lasting effects.[1] Therefore, stringent safety measures must be observed during handling and disposal.

## Quantitative Data Summary

A collection of relevant quantitative data for **(-)-Chrysanthenone** is presented in the table below for easy reference. This information is crucial for risk assessment and the implementation of appropriate safety controls.

Property	Value	Source
Molecular Formula	C <sub>10</sub> H <sub>14</sub> O	[2][3]
Molecular Weight	150.22 g/mol	[2]
Appearance	Colorless to pale yellow clear liquid (est.)	[4]
Boiling Point	208.00 to 210.00 °C @ 760.00 mm Hg	[4]
Flash Point	76.11 °C (169.00 °F) TCC	[4]
Vapor Pressure	0.204000 mmHg @ 25.00 °C (est.)	[4]
Solubility in water	241.3 mg/L @ 25 °C (est.)	[4]

## Experimental Protocol: Disposal Procedure

The following step-by-step procedure outlines the recommended protocol for the disposal of **(-)-Chrysanthenone**. This process is designed to be conducted by trained personnel in a controlled laboratory environment.

### 1. Personal Protective Equipment (PPE):

- Wear appropriate PPE, including chemical-resistant gloves (e.g., nitrile), safety goggles, and a lab coat.[5]
- All handling of **(-)-Chrysanthenone** should be performed in a well-ventilated area or under a chemical fume hood to avoid inhalation of vapors.[1][5]

### 2. Waste Segregation and Collection:

- Designate a specific, clearly labeled, and sealed container for liquid hazardous chemical waste. The container must be compatible with organic solvents.
- Do not mix **(-)-Chrysanthenone** with other incompatible waste streams.

- Collect all waste, including contaminated consumables such as pipette tips and wipes, in a designated sealed bag.

### 3. Spill Management:

- In the event of a spill, evacuate non-essential personnel from the area.
- For small spills, absorb the material with an inert absorbent (e.g., vermiculite, dry sand) and place it in the designated hazardous waste container.
- Ensure adequate ventilation during cleanup.
- For large spills, follow your institution's emergency procedures.

### 4. Disposal Pathway:

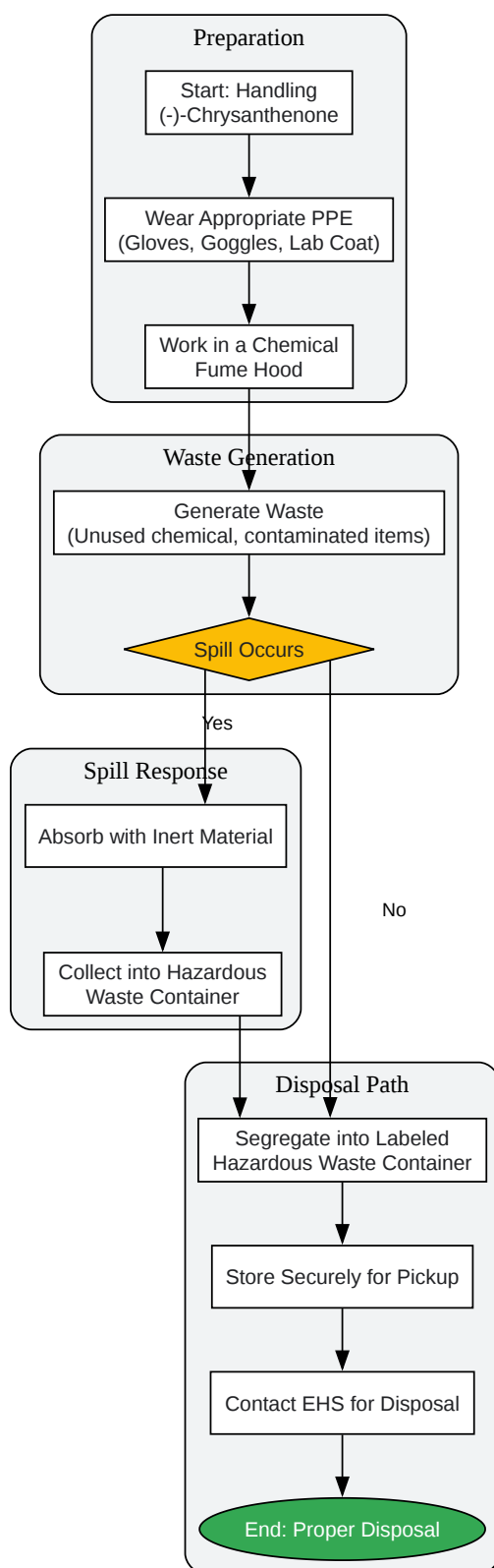
- The primary disposal method for **(-)-Chrysanthenone** is through an approved hazardous waste disposal facility.<sup>[1][5]</sup>
- Do not dispose of **(-)-Chrysanthenone** down the drain or in regular trash.<sup>[1]</sup> This is to prevent environmental contamination, particularly to aquatic ecosystems.
- Contact your institution's Environmental Health and Safety (EHS) office to arrange for the pickup and disposal of the hazardous waste container.

### 5. Container Labeling and Storage:

- Ensure the waste container is accurately and clearly labeled with "Hazardous Waste," the name "**(-)-Chrysanthenone**," and any other required institutional information.
- Store the sealed waste container in a cool, dry, and well-ventilated area, away from ignition sources, until it is collected for disposal.<sup>[5]</sup>

## Logical Workflow for Disposal

The following diagram illustrates the decision-making and operational flow for the proper disposal of **(-)-Chrysanthenone**.



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Caption: Logical workflow for the safe disposal of **(-)-Chrysanthenone**.

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